

Application Notes and Protocols: Ethyl 3-methoxybenzoate in Fragrance Research

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Compound of Interest

Compound Name: Ethyl 3-methoxybenzoate

Cat. No.: B084342

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These application notes provide a comprehensive overview of the potential use of **Ethyl 3-methoxybenzoate** in fragrance research. Due to the limited publicly available data on the specific olfactory profile of **Ethyl 3-methoxybenzoate**, this document outlines the standard protocols and considerations for evaluating a novel aromatic ester in fragrance applications. Data for isomeric and related compounds are provided for comparative context.

Introduction to Ethyl 3-methoxybenzoate

Ethyl 3-methoxybenzoate (CAS: 10259-22-0) is an aromatic ester with the molecular formula $C_{10}H_{12}O_3$.^{[1][2]} Esters are a critical class of compounds in the fragrance and flavor industry, often imparting fruity and floral notes.^{[3][4]} The methoxy group on the benzene ring is known to influence the olfactory properties of aromatic compounds, often adding a sweet, phenolic, or anisic character. The specific position of the methoxy group (ortho, meta, or para) significantly alters the scent profile.

While detailed sensory data for **Ethyl 3-methoxybenzoate** is not widely published, its isomers, ethyl 2-methoxybenzoate and ethyl 4-methoxybenzoate, are used in perfumery and can offer clues to its potential olfactory characteristics. The evaluation of **Ethyl 3-methoxybenzoate** as a novel fragrance ingredient would follow established industry protocols for sensory analysis, stability, and safety.

Physicochemical Properties

A summary of the known physicochemical properties of **Ethyl 3-methoxybenzoate** is presented in Table 1. This data is essential for formulation, stability testing, and regulatory compliance.

Table 1: Physicochemical Properties of **Ethyl 3-methoxybenzoate**

Property	Value	Source
CAS Number	10259-22-0	[1][2]
Molecular Formula	C10H12O3	[1][2]
Molecular Weight	180.20 g/mol	[1][2]
Density	1.099 g/cm ³	[1]
Kovats Retention Index	1730 (HP-5 column)	[5]
Solubility	Insoluble in water; soluble in organic solvents and oils.	[6] (for ethyl 4-methoxybenzoate)

Olfactory Profile and Application Potential

The specific odor profile of **Ethyl 3-methoxybenzoate** is not well-documented in public literature. However, we can infer potential characteristics by examining its isomers (Table 2). The meta-position of the methoxy group in **Ethyl 3-methoxybenzoate** is likely to result in a unique scent profile compared to its ortho and para counterparts.

Table 2: Olfactory Profiles of Isomeric and Related Methoxybenzoate Esters

Compound	CAS Number	Odor Description	Reported Uses in Fragrance
Ethyl 2-methoxybenzoate	7335-26-4	Sweet, floral, fruity, with notes of raspberry, grape, and ylang-ylang.	Used in ylang-ylang, tuberose, and other floral compositions.[7]
Methyl 2-methoxybenzoate	606-45-1	Mildly sweet, herbal, floral, with hyacinth and cananga notes.	Perfumery, soaps, cosmetics.[8][9]
Ethyl 4-methoxybenzoate (Ethyl p-anisate)	94-30-4	Light, fruity-floral, with an anise-like odor.	Perfumes, cosmetics, and food flavorings.[6]
Methyl 4-methoxybenzoate	121-98-2	Sweet, anise, and balsam-like.	Found in star anise. [10]
Methyl 3-methoxybenzoate	5368-81-0	Not typically used for fragrance or flavor.	[11]

Based on these related compounds, it is plausible that **Ethyl 3-methoxybenzoate** could possess a sweet, floral, and potentially fruity or spicy character. Its evaluation would be necessary to determine its exact profile and potential applications in fine fragrance, personal care, and home care products.

Experimental Protocols

The following protocols are standard methodologies for the evaluation of a new fragrance ingredient like **Ethyl 3-methoxybenzoate**.

This protocol outlines the steps for a systematic sensory evaluation of a novel fragrance ingredient.[12][13]

Objective: To characterize the olfactory profile of **Ethyl 3-methoxybenzoate**, including its primary scent characteristics, intensity, and longevity.

Materials:

- **Ethyl 3-methoxybenzoate** (high purity)
- Odorless solvent (e.g., diethyl phthalate or ethanol)
- Glass vials
- Perfumer's smelling strips
- Sensory evaluation booths with controlled ventilation[12]
- Trained sensory panel

Procedure:

- **Sample Preparation:** Prepare dilutions of **Ethyl 3-methoxybenzoate** in the chosen solvent at various concentrations (e.g., 10%, 1%, 0.1%).
- **Panelist Selection:** Recruit a panel of trained sensory evaluators or experienced perfumers.
- **Evaluation Environment:** Conduct the evaluation in a well-ventilated, odor-neutral environment.[12]
- **Blotter Dipping:** Dip smelling strips into each dilution, ensuring a consistent amount of liquid is absorbed. Allow the solvent to evaporate for a few seconds.
- **Olfactory Assessment:**
 - **Top Notes:** Panelists smell the strips immediately after dipping and record their initial impressions.
 - **Heart/Mid Notes:** Panelists evaluate the strips again after a set time (e.g., 10-15 minutes) to assess the development of the fragrance.
 - **Base Notes/Dry Down:** The strips are evaluated at extended intervals (e.g., 1 hour, 4 hours, 24 hours) to determine the tenacity and the final character of the scent.
- **Data Collection:** Panelists will describe the odor using a standardized vocabulary (e.g., fruity, floral, woody, spicy, sweet) and rate the intensity on a defined scale.

- Data Analysis: Compile and analyze the descriptions and ratings to create a comprehensive olfactory profile for **Ethyl 3-methoxybenzoate**.

This protocol is designed to assess the stability of **Ethyl 3-methoxybenzoate** in a finished product base (e.g., a fine fragrance in ethanol or a lotion base).

Objective: To evaluate the physical and chemical stability of a fragrance formulation containing **Ethyl 3-methoxybenzoate** under various environmental conditions.

Materials:

- Fragrance formulation containing **Ethyl 3-methoxybenzoate**
- Control formulation (without **Ethyl 3-methoxybenzoate**)
- Appropriate product bases (e.g., ethanol, lotion)
- Glass containers for the final product
- Stability chambers (temperature and humidity controlled)
- UV light cabinet
- Analytical instrumentation (GC-MS)

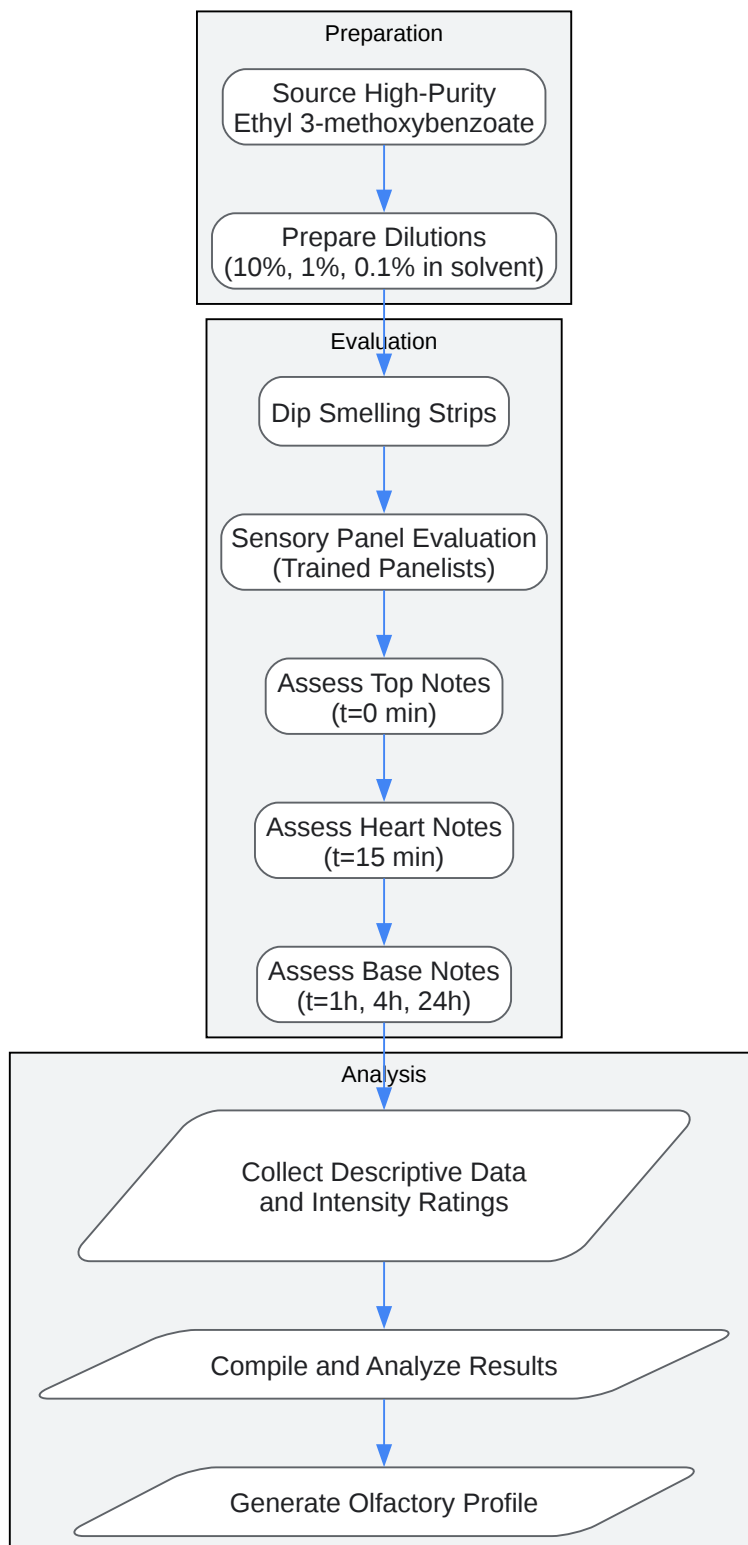
Procedure:

- Sample Preparation: Prepare batches of the finished product containing a specified concentration of **Ethyl 3-methoxybenzoate**. Package the samples in the intended final packaging.
- Storage Conditions:
 - Accelerated Stability: Store samples at elevated temperatures (e.g., 40°C, 50°C) for a period of 1 to 3 months.
 - Real-Time Stability: Store samples under ambient conditions (e.g., 25°C/60% RH) for the intended shelf life of the product.

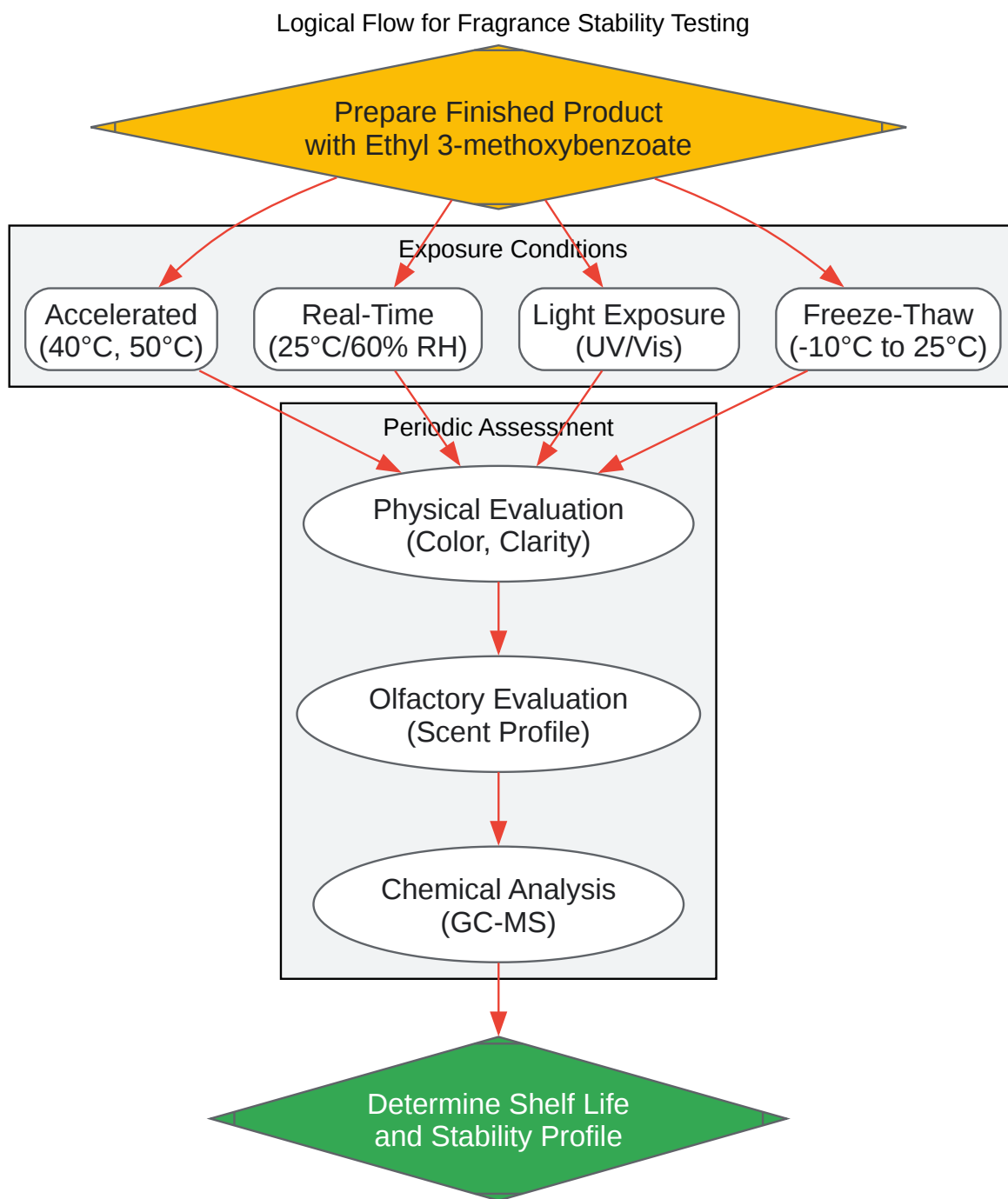
- Light Exposure: Expose samples to controlled UV and visible light to assess photodegradation.
- Freeze-Thaw Cycles: Subject samples to alternating cycles of freezing (e.g., -10°C) and thawing (room temperature) to assess physical stability.
- Evaluation Intervals: At specified time points (e.g., 1 week, 1 month, 3 months), samples from each condition are evaluated.
- Assessment Parameters:
 - Physical Properties: Color, clarity, viscosity, and phase separation.
 - Olfactory Properties: Changes in scent profile compared to the initial sample.
 - Chemical Analysis: Use Gas Chromatography-Mass Spectrometry (GC-MS) to quantify the concentration of **Ethyl 3-methoxybenzoate** and identify any degradation products.[\[3\]](#)
[\[14\]](#)[\[15\]](#)[\[16\]](#)
- Data Analysis: Compare the results from the stressed samples to the control and initial samples to determine the stability of the fragrance ingredient in the final product.

Visualizations

Workflow for Olfactory Evaluation of a Novel Fragrance Ingredient

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Caption: Workflow for the sensory evaluation of a new fragrance ingredient.



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Caption: Logical flow diagram for comprehensive fragrance stability testing.

Safety and Regulatory Considerations

Any new fragrance ingredient must be assessed for safety. While specific safety data for **Ethyl 3-methoxybenzoate** is limited, its isomers have been evaluated. For instance, ethyl p-anisate (ethyl 4-methoxybenzoate) is not expected to be genotoxic and is not a concern for skin sensitization at current use levels.^[17] A full safety assessment for **Ethyl 3-methoxybenzoate** would be required, including evaluation for skin sensitization, phototoxicity, and genotoxicity, following the guidelines of the International Fragrance Association (IFRA) and the Research Institute for Fragrance Materials (RIFM).

Conclusion

Ethyl 3-methoxybenzoate represents an unexplored molecule in the perfumer's palette. While its exact olfactory profile remains to be characterized, its chemical structure suggests potential for a novel and interesting scent. The protocols outlined in these application notes provide a robust framework for the systematic evaluation of its fragrance properties, stability, and suitability for use in consumer products. Further research is necessary to fully elucidate its potential and establish its place within the fragrance industry.

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